

Stability and storage conditions for CMP-sialic acid sodium salt

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **CMP-Sialic acid**

Cat. No.: **B1203138**

[Get Quote](#)

Technical Support Center: CMP-Sialic Acid Sodium Salt

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **CMP-sialic acid** sodium salt, along with troubleshooting guidance for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: How should I store **CMP-sialic acid** sodium salt powder?

For long-term storage, the lyophilized powder should be stored at -20°C.[1][2] Some suppliers recommend storage at -80°C.[3] Under these conditions, the product is stable for at least three to four years.[1][2] It is also crucial to protect the powder from moisture and direct sunlight by storing it in a dark, dry place, preferably under an inert atmosphere.[1][4]

Q2: What is the best way to prepare and store stock solutions of **CMP-sialic acid** sodium salt?

It is recommended to reconstitute **CMP-sialic acid** sodium salt in high-purity water or a buffer such as PBS (pH 7.2).[2][5] To prepare a stock solution, you can dissolve the solid in water; sonication may be necessary to achieve full dissolution.[1][6]

Once reconstituted, it is critical to aliquot the solution into single-use volumes and freeze them to prevent degradation from repeated freeze-thaw cycles.[7][8] For optimal stability, stock

solutions should be stored at -80°C.[1][7]

Q3: How long are stock solutions of **CMP-sialic acid** sodium salt stable?

The stability of stock solutions is dependent on the storage temperature. At -80°C, solutions are stable for up to six months to a year.[1][7] If stored at -20°C, the stability is reduced to approximately one to three months.[5][7][8] Some sources even advise against storing aqueous solutions for more than a single day, highlighting the compound's sensitivity in solution.[9]

Q4: Is **CMP-sialic acid** sodium salt sensitive to pH?

Yes, **CMP-sialic acid** sodium salt is unstable under acidic conditions.[5][8] It is important to maintain a neutral or slightly basic pH during experimental procedures to prevent hydrolytic decomposition.

Stability and Storage Conditions Summary

The following tables summarize the recommended storage conditions and stability data for **CMP-sialic acid** sodium salt in both solid and solution forms.

Table 1: Storage and Stability of Solid **CMP-Sialic Acid** Sodium Salt

Parameter	Recommendation	Stability Period	Citations
Storage Temperature	-20°C or -80°C	≥ 3-4 years	[1][2][3]
Shipping Conditions	Ambient temperature, blue ice, or wet ice	Short-term	[1][2][5]
Storage Environment	Keep in a dark place, away from moisture and direct sunlight	Long-term	[1][4]

Table 2: Storage and Stability of **CMP-Sialic Acid** Sodium Salt Solutions

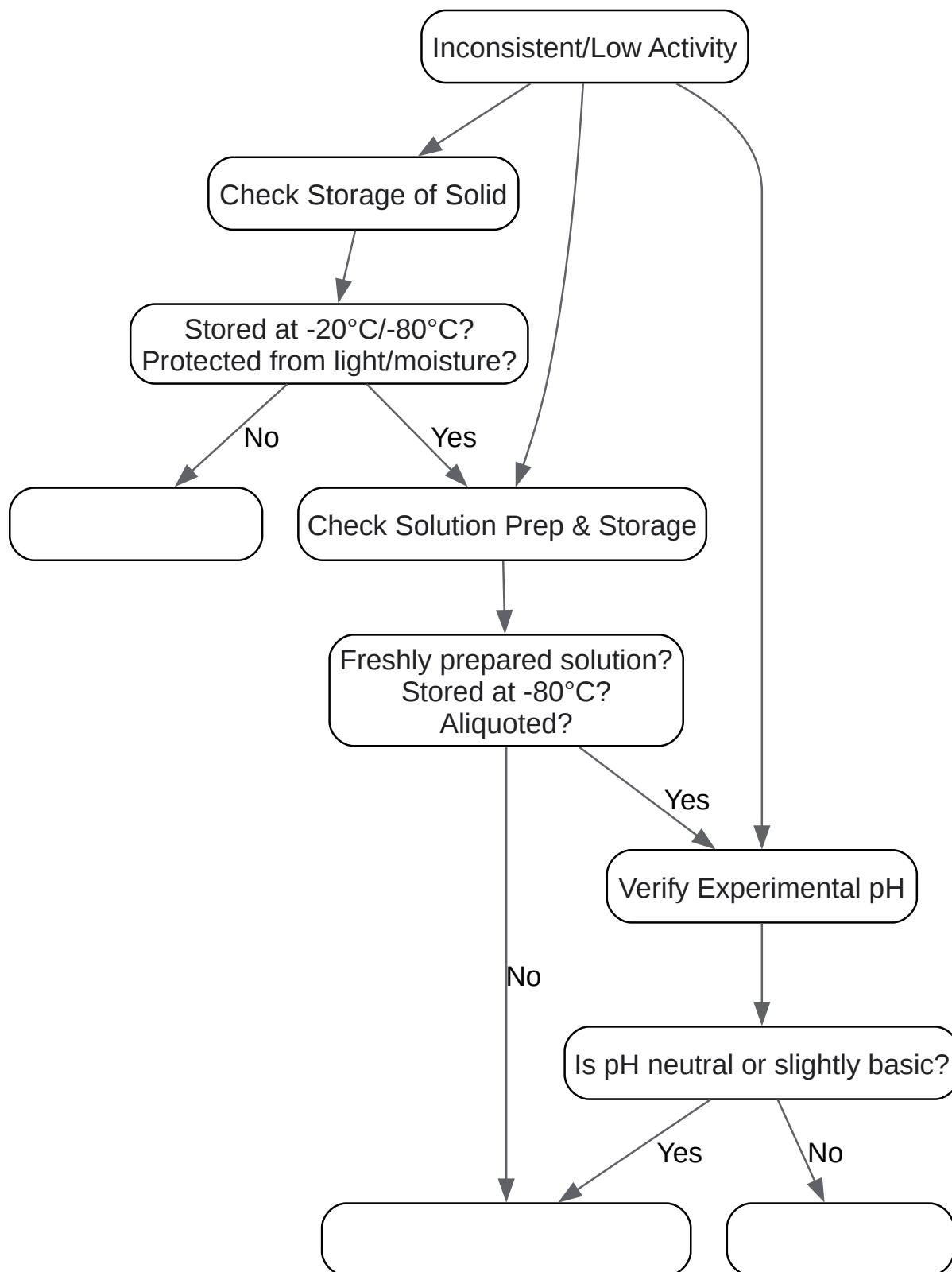
Parameter	Recommendation	Stability Period	Citations
Storage Temperature	-80°C	6 months - 1 year	[1] [7]
-20°C	1 - 3 months	[5] [7] [8]	
Reconstitution Solvent	Water, PBS (pH 7.2)	N/A	[2] [5]
Handling	Aliquot to avoid freeze-thaw cycles	N/A	[7] [8]
pH Sensitivity	Unstable in acidic conditions	N/A	[5] [8]

Troubleshooting Guide

Issue 1: Inconsistent or lower-than-expected activity in enzymatic assays.

This is often due to the degradation of **CMP-sialic acid**. The compound is known to be hydrolytically unstable, and one of its degradation products, CMP, can act as an inhibitor for sialyltransferases.[\[10\]](#)

- Root Cause Analysis and Solution Workflow

[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for inconsistent experimental results.

Issue 2: Difficulty dissolving the lyophilized powder.

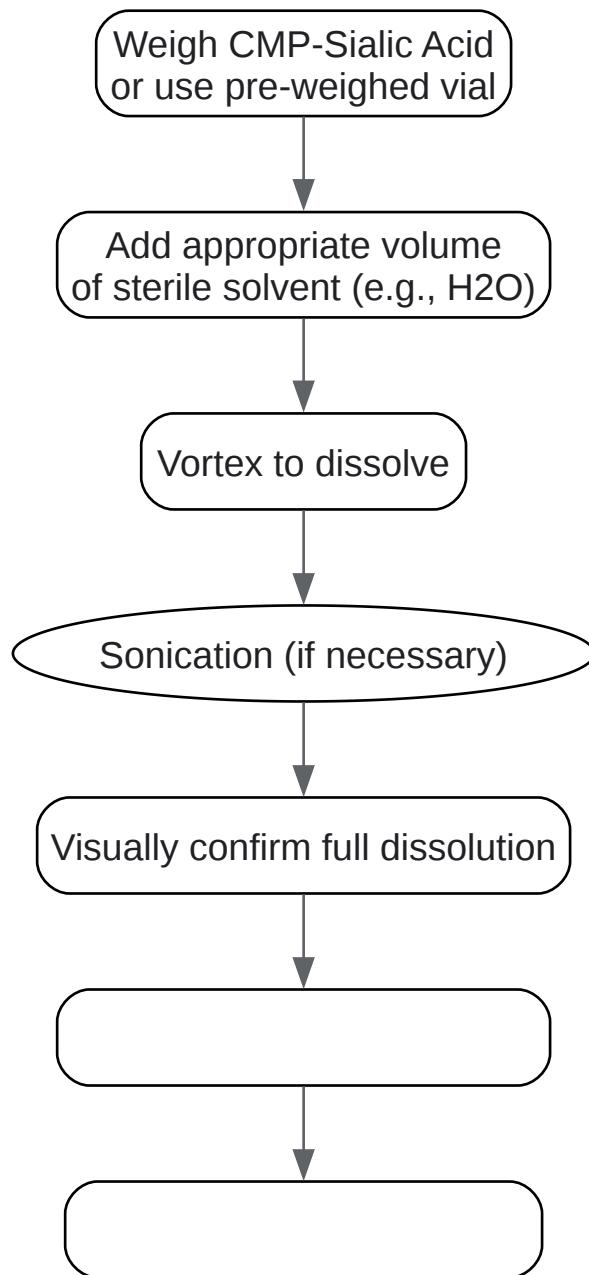
Some batches of **CMP-sialic acid** sodium salt may require more than simple vortexing to dissolve completely.

- Solution:
 - Add the desired volume of solvent (e.g., high-purity water) to the vial.
 - Gently vortex the solution.
 - If the solid is not fully dissolved, sonicate the solution for a short period.[\[1\]](#) Be careful not to overheat the sample.
 - Visually inspect the solution to ensure there are no remaining particulates before use.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution

- Calculate the required mass: The molecular weight of **CMP-sialic acid** sodium salt is approximately 636.43 g/mol [\[1\]](#) To prepare a 10 mM solution, you would dissolve 6.36 mg in 1 mL of solvent.
- Reconstitution: Aseptically add the appropriate volume of sterile, high-purity water or PBS (pH 7.2) to the vial containing the pre-weighed **CMP-sialic acid** sodium salt.
- Dissolution: Vortex the vial until the powder is dissolved. If necessary, sonicate the solution briefly.
- Aliquoting: Dispense the stock solution into single-use, sterile microcentrifuge tubes.
- Storage: Immediately store the aliquots at -80°C.
- Logical Flow for Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a stock solution of **CMP-sialic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CMP-Sialic acid sodium salt | TargetMol [targetmol.com]
- 2. caymanchem.com [caymanchem.com]
- 3. China CMP-Sialic Acid Sodium Salt Factory - CMP-Sialic Acid Sodium Salt in Stock - SHARING [sharingtechcn.com]
- 4. CAS No. 1007117-62-5 Specifications | Ambeed [ambeed.com]
- 5. CMP-Sialic Acid, Disodium Salt CMP-sialic acid is the activated form of sialic acid that is required for the biosynthesis of sialic acid-containing complex carbohydrates. | 149007-28-3 [sigmaaldrich.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. CMP-唾液酸，二钠盐 CMP-sialic acid is the activated form of sialic acid that is required for the biosynthesis of sialic acid-containing complex carbohydrates. | Sigma-Aldrich [sigmaaldrich.com]
- 9. cdn.caymanchem.com [cdn.caymanchem.com]
- 10. academic.oup.com [academic.oup.com]
- To cite this document: BenchChem. [Stability and storage conditions for CMP-sialic acid sodium salt]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1203138#stability-and-storage-conditions-for-cmp-sialic-acid-sodium-salt]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com